

(R)-2-Aminomethyl-4-Boc-morpholine safety data sheet (SDS) information

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Compound of Interest

Compound Name: (R)-2-Aminomethyl-4-Boc-morpholine

Cat. No.: B1332696

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An In-Depth Technical Guide to the Safe Handling of **(R)-2-Aminomethyl-4-Boc-morpholine**

Introduction

(R)-2-Aminomethyl-4-Boc-morpholine is a chiral morpholine derivative commonly utilized as a building block in medicinal chemistry and drug development. The presence of a primary amine and a Boc-protected secondary amine within a morpholine scaffold makes it a valuable synthon for creating complex molecules with potential therapeutic applications. As with any reactive chemical intermediate, a thorough understanding of its hazard profile and the implementation of rigorous safety protocols are paramount for protecting researchers and ensuring experimental integrity.

This guide provides a comprehensive overview of the safety data for **(R)-2-Aminomethyl-4-Boc-morpholine**, moving beyond a simple recitation of Safety Data Sheet (SDS) sections. It is designed to provide drug development professionals and laboratory scientists with the rationale behind safety procedures, enabling a proactive and informed approach to risk management.

Compound Identification and Physicochemical Properties

A precise understanding of the compound's identity and physical characteristics is the foundation of safe handling.

Identifier	Value
Chemical Name	tert-butyl (2R)-2-(aminomethyl)morpholine-4-carboxylate[1]
Synonyms	(R)-4-Boc-2-aminomethylmorpholine, (R)-N-BOC-2-AMINOMETHYLMORPHOLINE[2]
CAS Number	1174913-80-4[1][2][3]
Molecular Formula	C10H20N2O3[2][3]
Molecular Weight	216.28 g/mol [2][3]

Property	Value	Source
Appearance	Colorless to off-white Solid-Liquid Mixture	[2]
Physical State	Solid	[4]
Boiling Point	310.7°C at 760 mmHg	[3]
Flash Point	142°C	[2]
Density	1.078 g/cm ³	[2]
pKa	9.37 ± 0.29 (Predicted)	[2]

Hazard Analysis and GHS Classification

The hazard profile of **(R)-2-Aminomethyl-4-Boc-morpholine** is primarily associated with its irritant properties, characteristic of many alkylamines. While some supplier SDSs lack detailed GHS classification, the most comprehensive data indicates the following hazards.[1][3]

Hazard Class	Hazard Code	Hazard Statement
Skin Irritation	H315	Causes skin irritation.[4]
Eye Irritation	H319	Causes serious eye irritation. [4]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.[4]

Signal Word: Warning[4]

Expert Analysis of Hazards:

- Skin and Eye Irritation (H315, H319): The primary amine group is basic and can disrupt the lipid bilayers of skin and eye tissues, leading to irritation, redness, and pain. Prolonged or repeated contact can exacerbate this effect. The severity necessitates immediate and thorough rinsing upon any contact.
- Respiratory Irritation (H335): As a solid with a potential for dust formation or as a low-volatility liquid, inhalation of aerosols or fine particles can irritate the mucous membranes of the respiratory tract.[4] The causality stems from the compound's basicity, which can irritate sensitive lung tissues. Therefore, handling should always occur in a well-ventilated area to keep airborne concentrations to a minimum.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is critical, starting with engineering controls and supplemented by appropriate PPE.

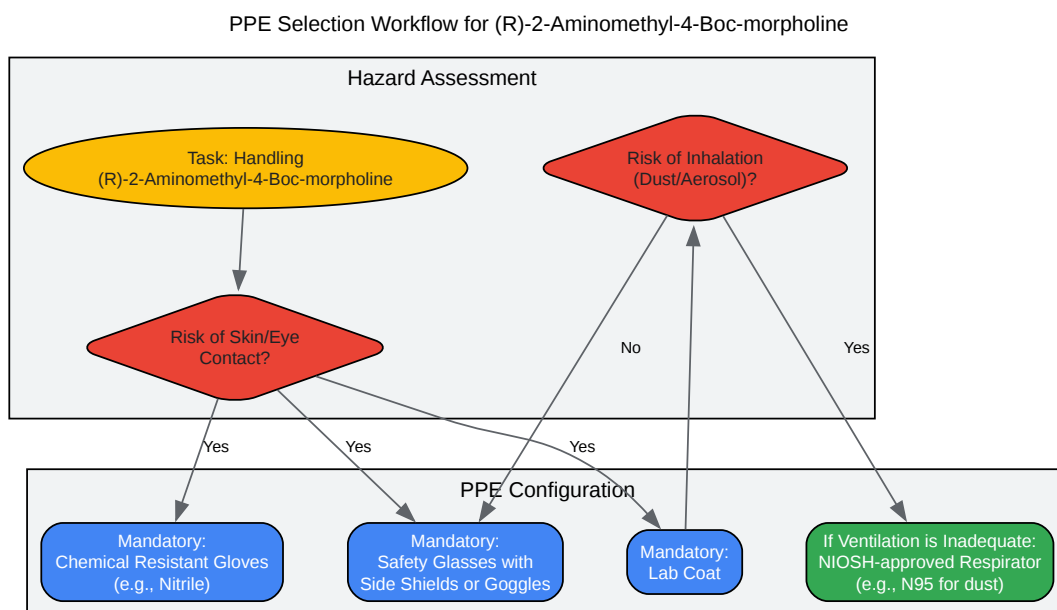
Primary Engineering Controls

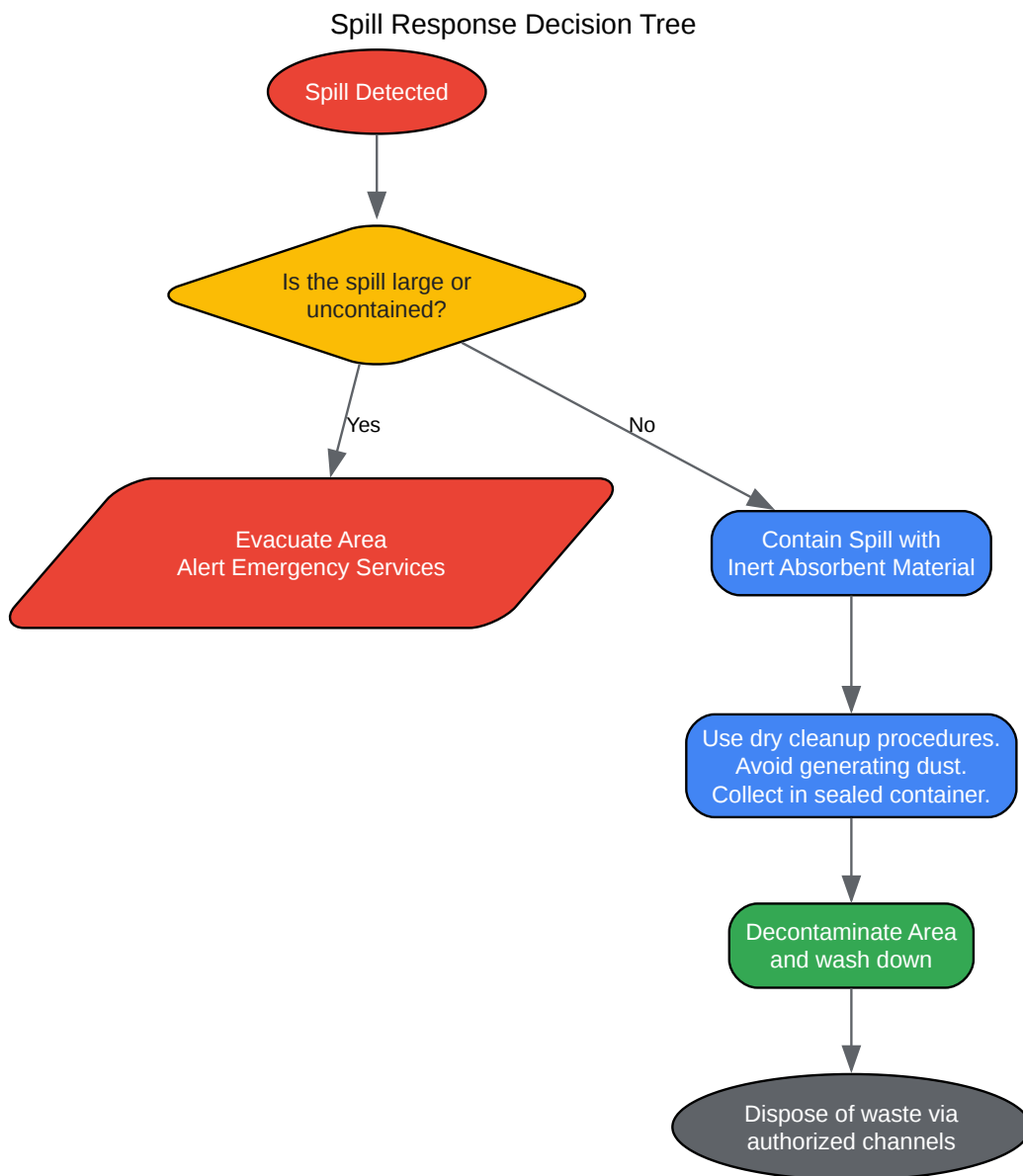
- Fume Hood: All weighing and handling of **(R)-2-Aminomethyl-4-Boc-morpholine** must be conducted in a certified chemical fume hood. This is the primary defense against respiratory exposure (H335).[4]

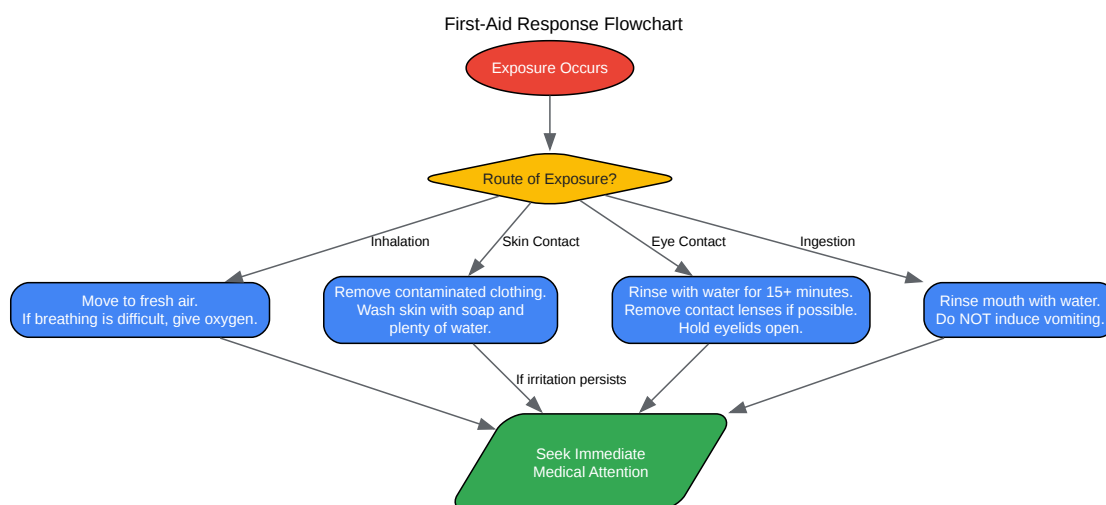
- Ventilation: The laboratory should have adequate general ventilation to ensure any fugitive emissions are diluted and exhausted.

Personal Protective Equipment (PPE) Selection

The selection of PPE is not a one-size-fits-all decision; it must be based on a risk assessment of the specific procedure being performed.







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